

A Technical Guide to the Physicochemical Properties of Thiophene-2-amidoxime

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Compound of Interest

Compound Name: Thiophene-2-amidoxime

Cat. No.: B171198

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Abstract

This whitepaper provides a comprehensive technical overview of the physicochemical properties, synthesis, and potential biological context of **Thiophene-2-amidoxime**. Intended for researchers, medicinal chemists, and drug development professionals, this document consolidates available data on the compound's identity, structure, solubility, and spectroscopic characteristics. Detailed general methodologies for its synthesis and characterization are presented, alongside a discussion of the broader biological activities associated with the thiophene class of compounds. All quantitative data is summarized in structured tables, and key processes are visualized using logical diagrams to facilitate understanding.

Introduction

Thiophene-2-amidoxime is a heterocyclic organic compound featuring a thiophene ring functionalized with an amidoxime group. The thiophene nucleus is a privileged scaffold in medicinal chemistry, present in numerous pharmacologically active agents.[1][2] Amidoximes are versatile functional groups known for their ability to act as nitric oxide donors, bioisosteres of carboxylic acids, and precursors for various heterocyclic systems. As a synthetic intermediate, **Thiophene-2-amidoxime** holds potential for the development of novel therapeutic agents, leveraging the combined chemical and biological attributes of both its core moieties.[3][4] This guide aims to provide a detailed summary of its fundamental physicochemical properties.

Physicochemical Properties

The fundamental properties of **Thiophene-2-amidoxime** are crucial for its application in synthesis and drug design.

Compound Identity and Structure

The structural and identity details for **Thiophene-2-amidoxime** are compiled from various chemical suppliers and databases. It is noteworthy that two CAS numbers have been associated with this compound in different databases.

| Identifier | Value | Citation |
|-------------------|---------------------------------------------------|--------------|
| IUPAC Name | N'-hydroxy-2-thiophenecarboximidamide | [3][5] |
| CAS Number | 53370-51-7, 108443-93-2 | [3][4][5][6] |
| Molecular Formula | C ₅ H ₆ N ₂ OS | [3][5][6] |
| Molecular Weight | 142.18 g/mol | [3][5][6] |
| Canonical SMILES | <chem>N/C(=N\O)C1=CC=CS1</chem> | [5] |
| InChI | 1S/C5H6N2OS/c6-5(7-8)4-2-1-3-9-4/h1-3,8H,(H2,6,7) | [3][5] |
| InChI Key | NKMNPRXPUZINOM-UHFFFAOYSA-N | [3][5][6] |

Quantitative and Qualitative Data

The following table summarizes the key physicochemical properties of **Thiophene-2-amidoxime**. The data reflects typical values found in commercial product specifications and may vary slightly between batches and suppliers.

| Property | Value | Citation |
|------------------------------------------|---------------------------------------|----------|
| Physical State | Solid, Crystalline Solid | [3][5] |
| Melting Point | 90-96 °C | [5] |
| Solubility | | |
| DMF | 20 mg/mL | [3] |
| DMSO | 15 mg/mL; 100 mg/mL (with sonication) | [3][4] |
| Ethanol | 10 mg/mL | [3] |
| PBS (pH 7.2) | 1 mg/mL | [3] |
| UV Absorption (λ_{max}) | 243, 279 nm | [3] |
| Purity | 95-97% | [3][5] |

Experimental Methodologies

This section outlines the general experimental protocols for the synthesis and characterization of **Thiophene-2-amidoxime**.

Synthesis of Thiophene-2-amidoxime (General Protocol)

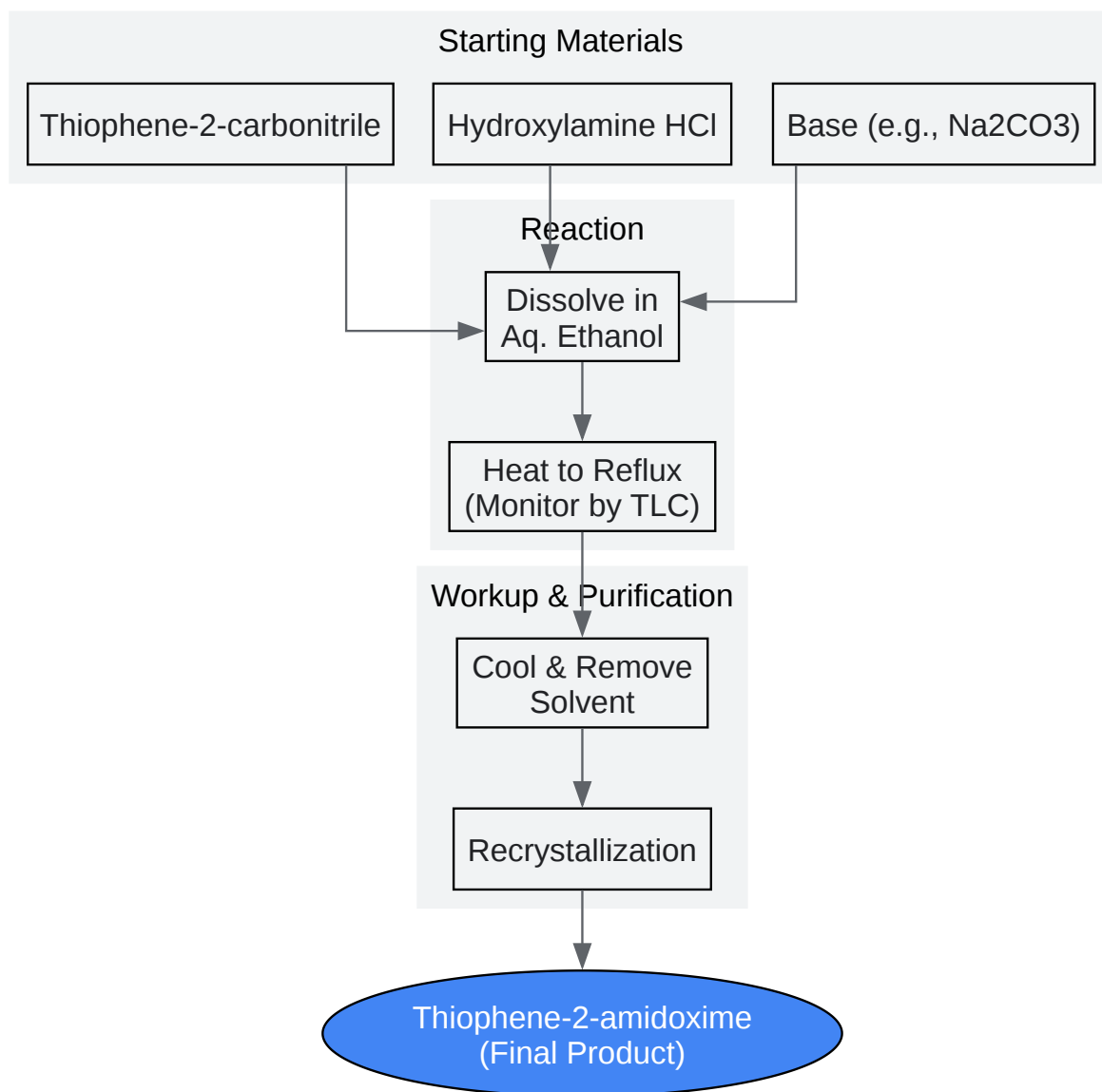
Amidoximes are commonly synthesized from the corresponding nitrile. The general procedure involves the reaction of thiophene-2-carbonitrile with hydroxylamine hydrochloride in the presence of a base.

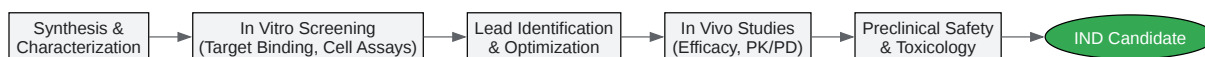
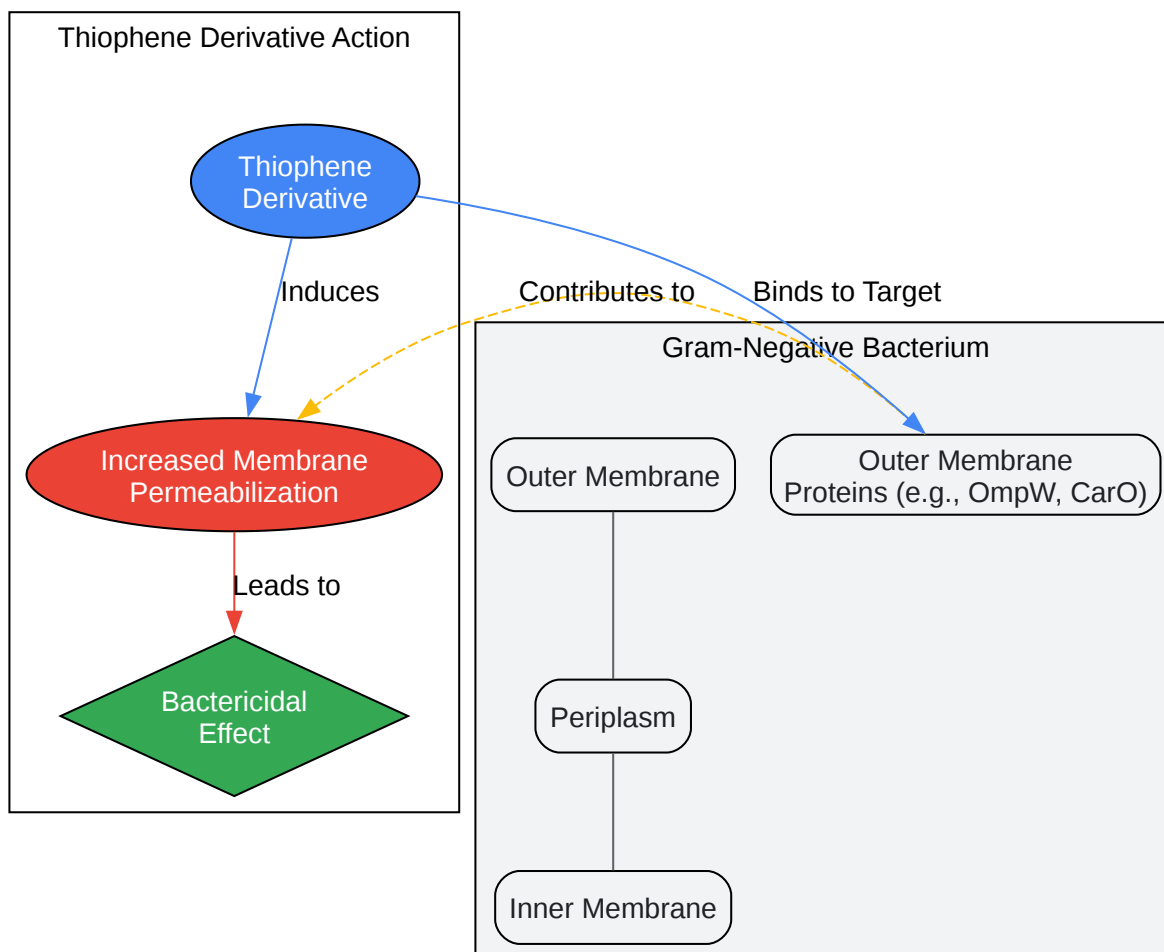
Materials:

- Thiophene-2-carbonitrile
- Hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$)
- Sodium carbonate (Na_2CO_3) or other suitable base
- Ethanol/water solvent mixture

Procedure:

- Thiophene-2-carbonitrile is dissolved in an aqueous ethanol solution.
- A slight molar excess of sodium carbonate is added to the solution, followed by a slight molar excess of hydroxylamine hydrochloride.
- The reaction mixture is heated to reflux and stirred for several hours, with reaction progress monitored by Thin Layer Chromatography (TLC).
- Upon completion, the mixture is cooled to room temperature. The solvent is typically removed under reduced pressure.
- The crude product is purified, commonly through recrystallization from a suitable solvent (e.g., ethanol/water or ethyl acetate/hexanes), to yield pure **Thiophene-2-amidoxime**.





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